

# Navigating the Solubility of CY5.5-COOH Chloride: A Technical Guide

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## Compound of Interest

Compound Name: CY5.5-COOH chloride

Cat. No.: B12321000

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This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **CY5.5-COOH chloride**, a near-infrared fluorescent dye, in both dimethyl sulfoxide (DMSO) and various aqueous buffers. This document outlines key chemical properties, quantitative solubility data, detailed experimental protocols, and visual workflows to aid researchers in the effective use of this fluorophore in their experimental designs.

## Core Chemical Properties

**CY5.5-COOH chloride** is a member of the cyanine dye family, characterized by two nitrogen-containing heterocycles linked by a polymethine bridge. The presence of a carboxylic acid group provides a reactive handle for conjugation to biomolecules.

Property	Value
Molecular Formula	C <sub>40</sub> H <sub>43</sub> ClN <sub>2</sub> O <sub>2</sub>
Molecular Weight	619.2 g/mol [1]
Excitation Maximum (λ <sub>ex</sub> )	~673-678 nm
Emission Maximum (λ <sub>em</sub> )	~694-710 nm[2]

## Solubility Profile: A Tale of Two Solvents

The solubility of **CY5.5-COOH chloride** is highly dependent on the solvent system employed. A clear understanding of its behavior in both organic and aqueous environments is critical for successful experimental outcomes.

### Dimethyl Sulfoxide (DMSO)

**CY5.5-COOH chloride** exhibits excellent solubility in DMSO, a polar aprotic solvent. This makes DMSO the ideal choice for preparing high-concentration stock solutions.

Solvent	Reported Solubility/Usable Concentration
DMSO	Readily soluble. Stock solutions of 10 mM (~6.2 mg/mL) are commonly prepared[3]. A protocol for preparing a 12.5 mg/mL DMSO stock solution for further dilution has also been documented[1].

### Aqueous Buffers

In contrast to its high solubility in DMSO, **CY5.5-COOH chloride**, as a non-sulfonated cyanine dye, has limited solubility in aqueous solutions. The carboxylic acid moiety influences its solubility in a pH-dependent manner.

The pKa of a typical aliphatic carboxylic acid is in the range of 4-5. Above this pH, the carboxylic acid group will be deprotonated to form a more soluble carboxylate anion. Below this pH, it will be in its less soluble, protonated form. While the specific pKa of the carboxylic acid

on the CY5.5 molecule is not readily available, this general principle governs its aqueous solubility.

The fluorescence of CY5.5 is largely independent of pH in the range of 3.5 to 8.3, which is a significant advantage for its use in various biological buffers.

Buffer System	Qualitative Solubility	Quantitative Solubility	Recommended Approach
Phosphate-Buffered Saline (PBS), pH 7.4	Low	Not specified, but generally poor for non-sulfonated cyanine dyes.	Use of an organic co-solvent is necessary.
Acetate Buffer (e.g., pH 5)	Very Low	Not specified. Expected to be lower than at neutral or basic pH due to protonation of the carboxylic acid.	Use of an organic co-solvent is essential.
Bicarbonate/Carbonate Buffer (e.g., pH 9)	Low to Moderate	Not specified, but expected to be higher than at neutral or acidic pH due to deprotonation of the carboxylic acid.	Use of an organic co-solvent is still recommended for achieving higher concentrations.

For many applications involving aqueous buffers, a common strategy is to first dissolve the dye in a minimal amount of an organic co-solvent, such as DMSO, before adding it to the aqueous medium. It is recommended to keep the final concentration of the organic co-solvent low (typically  $\leq 10\text{-}15\%$ ) to avoid potential adverse effects in biological assays.[4]

A specific formulation for in vivo use has been reported with a solubility of  $\geq 1.25$  mg/mL in a solution containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1]

## Experimental Protocols

## Protocol 1: Preparation of a 10 mM **CY5.5-COOH Chloride** Stock Solution in DMSO

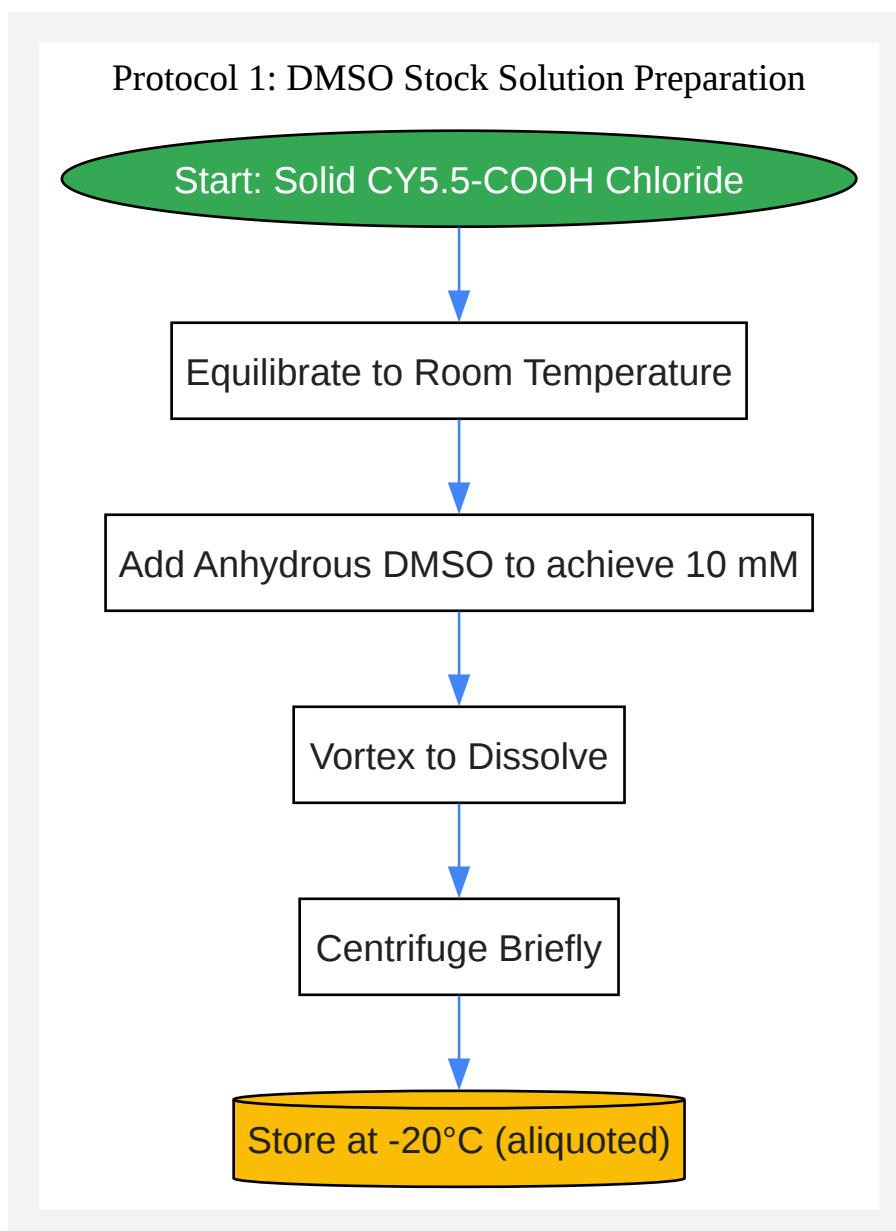
This protocol describes the preparation of a high-concentration stock solution for long-term storage and subsequent dilution.

Materials:

- **CY5.5-COOH chloride** (solid)
- Anhydrous DMSO
- Vortex mixer
- Microcentrifuge

Procedure:

- Allow the vial of solid **CY5.5-COOH chloride** to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. For example, to 1 mg of **CY5.5-COOH chloride** (MW: 619.2 g/mol ), add approximately 161.5  $\mu$ L of DMSO.
- Vortex the solution thoroughly until the dye is completely dissolved.
- Briefly centrifuge the vial to collect the solution at the bottom.
- Store the stock solution at -20°C, protected from light. For long-term storage, aliquoting is recommended to avoid repeated freeze-thaw cycles.



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Caption: Workflow for preparing a **CY5.5-COOH chloride** stock solution in DMSO.

## Protocol 2: Preparation of a **CY5.5-COOH Chloride** Working Solution in an Aqueous Buffer

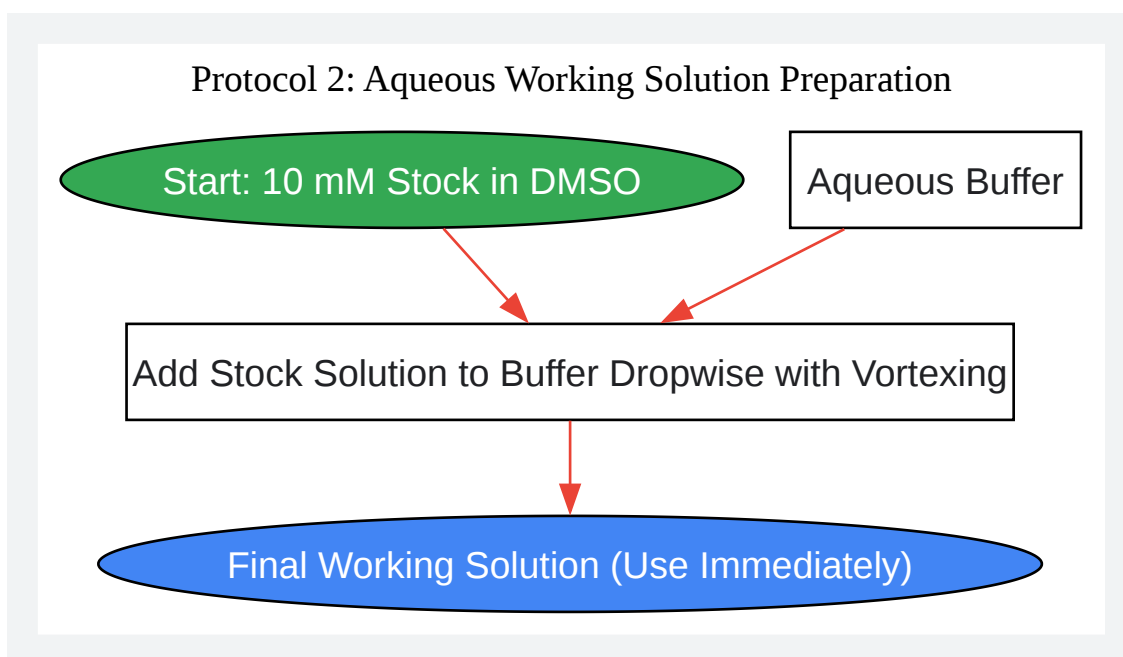
This protocol details the preparation of a working solution in an aqueous buffer using a DMSO co-solvent, a common requirement for biological applications.

Materials:

- 10 mM **CY5.5-COOH chloride** stock solution in DMSO (from Protocol 1)
- Desired aqueous buffer (e.g., PBS, pH 7.4)
- Vortex mixer

Procedure:

- Determine the final desired concentration of **CY5.5-COOH chloride** in the aqueous buffer.
- Calculate the volume of the 10 mM DMSO stock solution needed.
- In a separate tube, add the required volume of the aqueous buffer.
- While gently vortexing the aqueous buffer, add the calculated volume of the **CY5.5-COOH chloride** DMSO stock solution dropwise. This gradual addition helps to prevent precipitation.
- Ensure the final concentration of DMSO is compatible with the intended application (typically  $\leq 10\text{-}15\%$ ).
- Use the freshly prepared working solution immediately for best results.

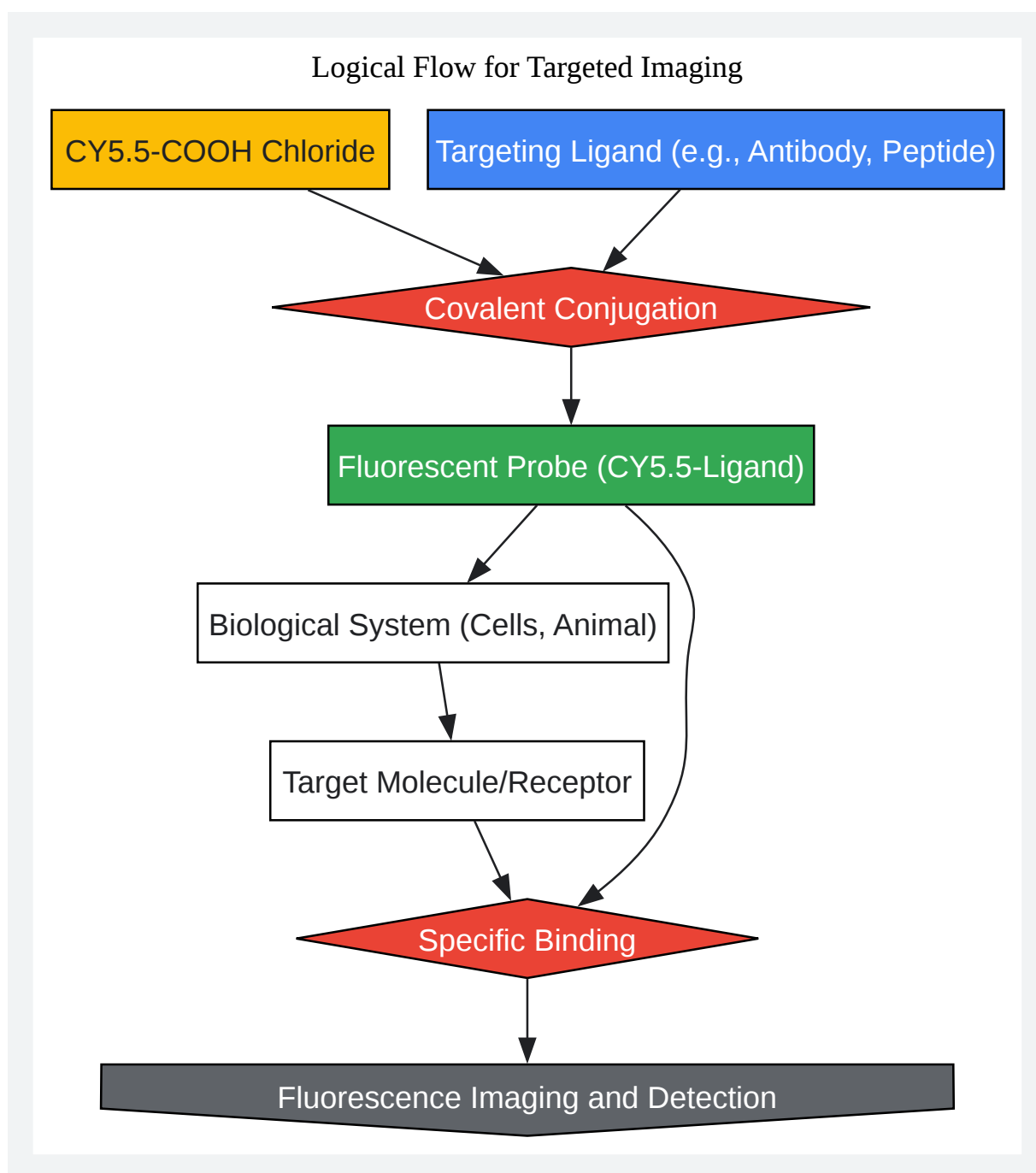


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Caption: Workflow for preparing an aqueous working solution of **CY5.5-COOH chloride**.

## Signaling Pathways and Logical Relationships

The utility of **CY5.5-COOH chloride** often lies in its conjugation to targeting moieties (e.g., antibodies, peptides) for in vivo or in vitro imaging. The logical relationship for its application in targeted imaging is depicted below.



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